

Application Notes and Protocols for Archaeological Quantification in Water-Saturated Soil Environments

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These application notes provide a comprehensive guide to the quantification of **archaeological** materials recovered from water-saturated soil environments. The exceptional preservation of organic artifacts and ecofacts in these anaerobic or anoxic conditions offers a unique window into past human activities, technologies, and environments. However, the fragile nature of these waterlogged materials necessitates specialized protocols for their excavation, sampling, analysis, and quantification.

Field Excavation and Sampling Protocols

Proper field methodology is paramount to ensure the integrity of waterlogged artifacts and the validity of subsequent quantitative analyses. The following protocols outline a systematic approach to the excavation and sampling of water-saturated **archaeological** sites.

Site Preparation and Water Management

Effective water management is crucial for the successful excavation of waterlogged sites. The primary goal is to lower the water table in a controlled manner to allow for careful excavation without causing the premature drying and degradation of organic materials.

Protocol 1: Site Dewatering

- **Assessment:** Before excavation, conduct a thorough hydrological assessment of the site to understand groundwater flow and soil permeability.
- **Well-Point System:** For larger areas, install a well-point dewatering system. This involves sinking a series of small-diameter wells around the excavation area and connecting them to a header pipe and pump.
- **Sump Pumping:** For smaller trenches or features, a system of drainage trenches (sumps) and pumps can be effective.^[1] Water is allowed to seep into the sumps and is then pumped away from the excavation area.
- **Monitoring:** Continuously monitor the water table and the condition of exposed artifacts to prevent desiccation. Keep artifacts damp by spraying them with water.

Excavation and Artifact Recovery

Excavation in water-saturated soils requires a gentle approach to avoid damaging fragile organic materials.

Protocol 2: Hydraulic Excavation

- **Initial Setup:** Use a low-pressure water pump with a hose and a fine-adjust nozzle.
- **Sediment Removal:** Gently spray water to wash away the soil matrix from around the artifacts. This method is particularly effective for disarticulating complex layers of organic material.
- **In-Situ Recording:** As artifacts are exposed, record their precise location (x, y, z coordinates), orientation, and association with other finds before lifting.
- **Lifting:** Fragile or fragmented objects should be lifted with their surrounding soil matrix on a rigid support (e.g., a board or tray).^[2] Do not attempt to lift large or delicate artifacts by hand. For very fragile items, block lifting (removing the artifact and a block of the surrounding sediment) is recommended.

On-Site Handling and Packaging

Once recovered, waterlogged artifacts must be kept wet until they can be transported to the laboratory for analysis and conservation.

Protocol 3: On-Site Artifact Handling

- **Minimize Handling:** Handle artifacts as little as possible.
- **Keep Wet:** Immediately place artifacts in polyethylene bags or rigid containers filled with water from the site. Double-bagging is recommended to prevent leakage.
- **Labeling:** Use waterproof labels (e.g., Tyvek) with indelible ink to record the artifact's context information. Place one label inside the bag and another on the outside.
- **Support:** Provide adequate support for fragile artifacts within their containers using materials like foam or additional sediment from the site.
- **Storage:** Store packaged artifacts in a cool, dark place away from direct sunlight and heat to slow down microbial activity.^{[2][3]}

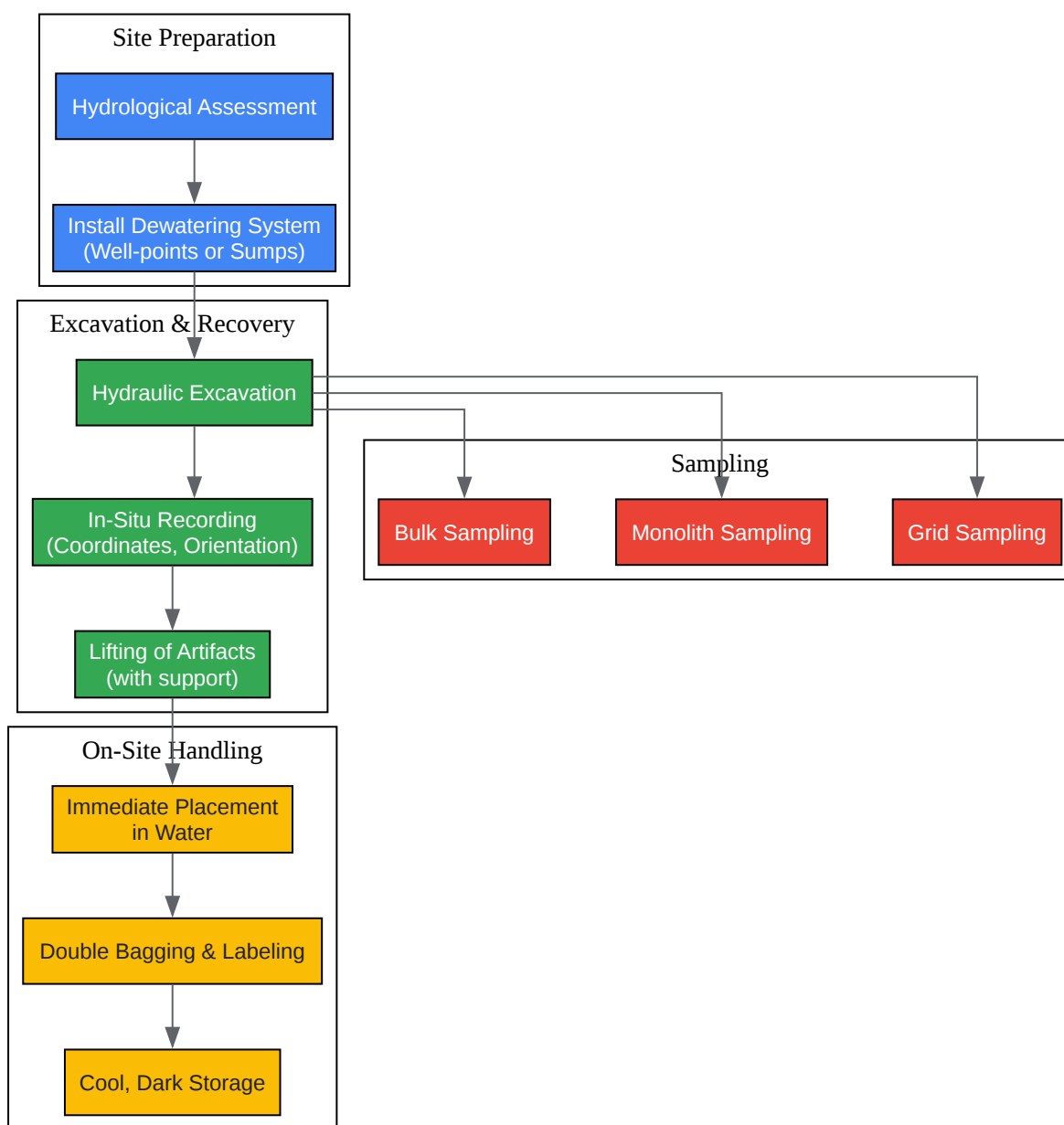
Sampling Strategies for Quantification

The choice of sampling strategy will depend on the research questions and the nature of the **archaeological** deposits.

Protocol 4: Soil Sampling

- **Bulk Sampling:** Collect large-volume soil samples (e.g., 10-20 liters) from distinct **archaeological** contexts (e.g., floor layers, middens, pit fills). These samples are used for the recovery of a wide range of small artifacts and ecofacts.
- **Monolith Sampling:** For detailed stratigraphic analysis, collect monoliths (undisturbed blocks of soil). These are particularly useful for micro-stratigraphic analysis and the study of in-situ pollen and other micro-remains.
- **Grid Sampling:** For spatial analysis of artifact and ecofact distribution, implement a systematic grid sampling strategy, collecting smaller, regularly spaced samples across a feature or activity area.^[4]

Experimental Workflow for Field Excavation and Sampling

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Caption: Workflow for excavation and sampling in water-saturated environments.

Laboratory Protocols for Quantification

Once in the laboratory, a range of analytical techniques can be employed to quantify the physical and chemical properties of waterlogged artifacts, providing data on their state of preservation and technological attributes.

Quantification of Waterlogged Wood

Waterlogged wood is one of the most common organic materials recovered from wet sites. Its state of degradation can be quantified using several methods.

Protocol 5: Visual Assessment of Wood Preservation

- **Cleaning:** Gently clean the surface of the wood with a soft brush and water to remove adhering sediment.
- **Scoring:** Use a standardized scoring system (see Table 1) to assess the physical condition of the wood, noting features such as the clarity of tool marks, the presence of surface erosion, and the overall integrity of the object.
- **Documentation:** Record the scores for each artifact on a standardized recording sheet.

Table 1: Grading Scheme for Visual Assessment of Waterlogged Wood

Grade	Condition	Potential for Analysis
5	Excellent: As new, tool marks sharp, no erosion	Full technological and dendrochronological analysis.
4	Good: Tool marks clear, slight surface erosion	Most technological details visible.
3	Fair: Tool marks visible but indistinct	Basic technological information retrievable.
2	Poor: Surface heavily eroded, some integrity	Species identification and basic form.
1	Very Poor: Friable, little structural integrity	Species identification only.
0	Extremely Poor: No structural integrity	Not suitable for analysis.

Protocol 6: Microscopic Analysis of Wood Degradation

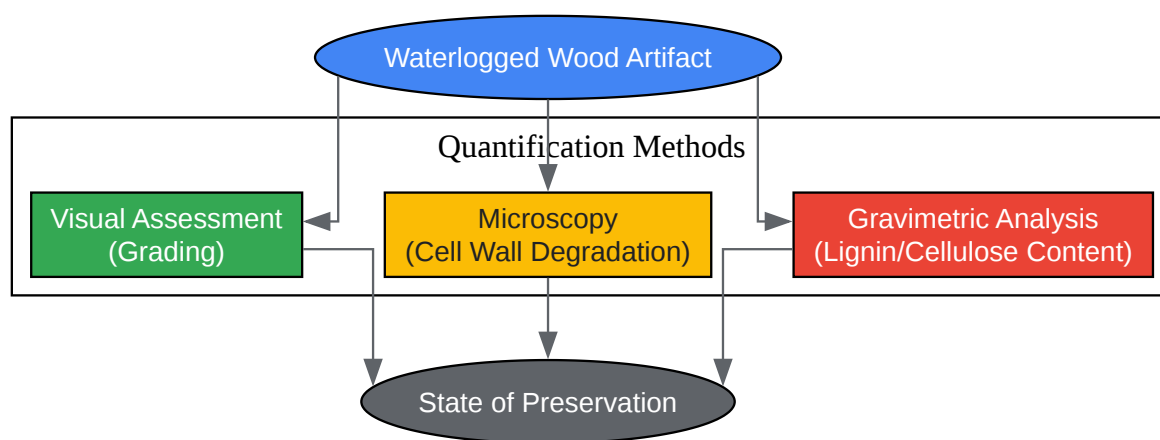
- **Sample Preparation:** Cut a small, representative cross-section from the wood artifact. For highly degraded wood, samples can be frozen and thin sections cut with a razor blade and mounted on a specimen mount with albumin.[\[5\]](#)[\[6\]](#)
- **Microscopy:** Examine the thin section under a light microscope or a scanning electron microscope (SEM).
- **Quantification:** Assess the extent of cell wall degradation. This can be done qualitatively by observing the loss of cell structure or quantitatively by measuring the remaining cell wall thickness.

Protocol 7: Gravimetric Analysis of Wood Composition (Klason Lignin)

This protocol is adapted from the TAPPI T 222 om-02 standard for determining acid-insoluble lignin in wood.[\[7\]](#)[\[8\]](#)[\[9\]](#)

- **Sample Preparation:** Dry the wood sample at 105°C to a constant weight. Mill the dried sample to a fine powder.
- **Acid Digestion:** Accurately weigh approximately 1 gram of the wood powder into a beaker. Add 15 mL of cold (12-15°C) 72% sulfuric acid and stir for 2 minutes. Maintain at 20°C for 2 hours, stirring every 15 minutes.
- **Dilution and Boiling:** Add 300-400 mL of distilled water to the beaker and boil for 4 hours, maintaining a constant volume by adding hot water.
- **Filtration:** Filter the insoluble material (lignin) through a tared filtering crucible. Wash the residue with hot water until it is acid-free.
- **Drying and Weighing:** Dry the crucible and its contents at 105°C to a constant weight. The weight of the residue is the acid-insoluble (Klason) lignin.
- **Calculation:** Express the lignin content as a percentage of the original oven-dry weight of the wood sample.

Logical Relationship of Wood Analysis Methods



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Caption: Relationship between analysis methods and the assessment of wood preservation.

Quantification of Other Waterlogged Organic Materials

Protocol 8: Quantification of Waterlogged Leather

- **Visual and Physical Assessment:** Assess the leather's condition based on flexibility, surface integrity, and the presence of delamination. A criterion-anchored rating scale can be used for standardized assessment.
- **pH Measurement:** Measure the pH of the leather, as acidity can be an indicator of degradation.
- **Microscopic Examination:** Examine a cross-section of the leather under a microscope to assess the condition of the collagen fiber bundles.
- **FTIR-ATR Analysis:** Use Fourier Transform Infrared Spectroscopy with Attenuated Total Reflectance to identify changes in the chemical structure of the leather, such as the loss of tannins.[\[10\]](#)

Protocol 9: Quantification of Waterlogged Textiles

- **Fiber Identification:** Identify the fiber type (e.g., wool, flax, nettle) using microscopy.
- **Technical Analysis:** Record the weave structure (e.g., tabby, twill), thread count (threads per cm in warp and weft), and spin direction of the yarns (S- or Z-spun).[\[11\]](#)
- **State of Preservation:** Assess the degree of fiber degradation and fragmentation.

Protocol 10: Quantification of Waterlogged Bone

- **Visual Assessment:** Record the color, surface condition, and degree of fragmentation.
- **Hardness Test:** Gently probe the surface to assess its hardness, which can indicate the degree of demineralization.
- **Porosity Measurement:** The porosity of waterlogged bone can be determined by measuring the volume of water it holds when saturated.

- Microscopic Analysis: Examine thin sections of the bone to identify microbial tunneling and other diagenetic alterations.[12]

Quantification of Archaeobotanical Remains

Protocol 11: Processing and Quantification of Plant Macrofossils

- Sieving: Process bulk soil samples through a stack of geological sieves with decreasing mesh sizes (e.g., 4mm, 2mm, 1mm, 0.5mm, 0.25mm) using a gentle flow of water.
- Sorting: Sort the contents of each sieve under a low-power stereomicroscope.
- Identification and Quantification: Identify all seeds, fruits, and other plant remains to the most precise taxonomic level possible. Quantify the remains by counting the number of individuals of each taxon.[13]
- Data Presentation: Present the data in tables showing the absolute counts, and calculate ubiquity (the percentage of samples in which a taxon occurs).[14]

Data Presentation

The quantitative data generated from these analyses should be presented in clearly structured tables to facilitate comparison between different artifacts, contexts, and sites.

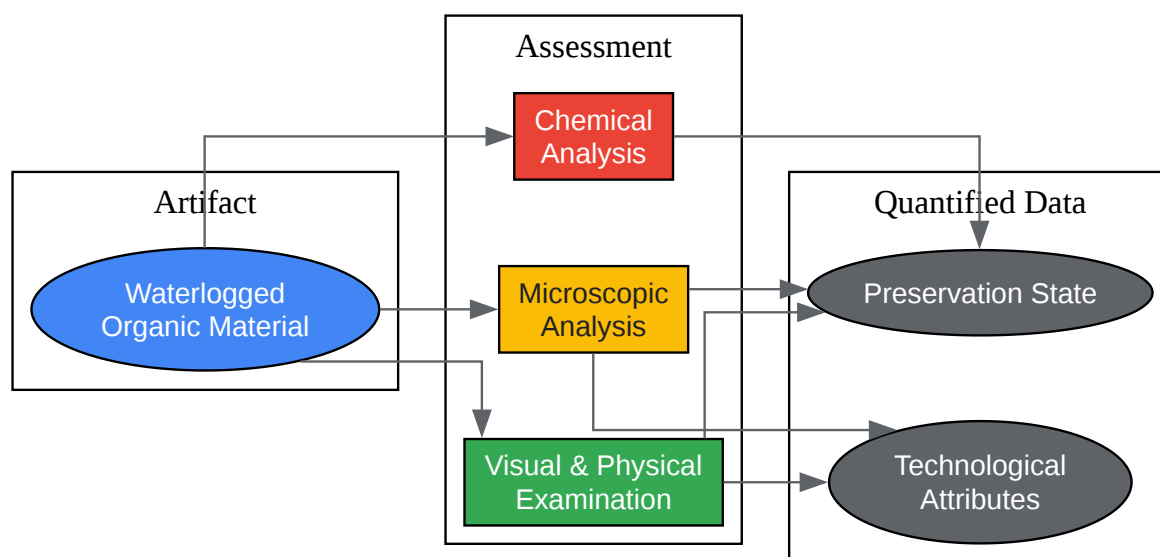
Table 2: Example of Quantitative Data for Waterlogged Wood

Artifact ID	Wood Species	Visual Grade	Max. Water Content (%)	Lignin (%)	Holocellulose (%)	Notes
WW-001	Oak	3	450	65	15	Sapwood, heavily degraded
WW-002	Pine	4	280	45	40	Heartwood, good preservation
WW-003	Alder	2	620	75	5	Evidence of bacterial degradation
WW-004	Oak	5	180	35	55	Tool marks exceptionally well-preserved

Table 3: Example of Quantitative Data for Archaeobotanical Remains from a Waterlogged Feature

Taxon	Common Name	Count (NISP)	Ubiquity (%)	Habitat/Use
Triticum dicoccon	Emmer wheat	150	80	Cereal, cultivated
Hordeum vulgare	Barley	210	95	Cereal, cultivated
Corylus avellana	Hazelnut	75	60	Wild, gathered
Rubus fruticosus	Blackberry	120	70	Wild, gathered
Urtica dioica	Stinging nettle	350	100	Weedy, fiber source

Signaling Pathway for Preservation Assessment



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Caption: Pathway for the quantitative assessment of preservation.

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References

- 1. historicengland.org.uk [historicengland.org.uk]
- 2. swaag.org [swaag.org]
- 3. collectionstrust.org.uk [collectionstrust.org.uk]
- 4. Archaeobotany - Sampling [sites.google.com]
- 5. Degradation Assessment and Conservation Monitoring of Waterlogged Archeological Wood by Multimodal and Multiparametric NMR Methods [iris.uniroma1.it]
- 6. mdpi.com [mdpi.com]
- 7. historicengland.org.uk [historicengland.org.uk]
- 8. journals.uchicago.edu [journals.uchicago.edu]
- 9. twdb.texas.gov [twdb.texas.gov]
- 10. Rapid deterioration in buried leather: archaeological implications - PMC [pmc.ncbi.nlm.nih.gov]
- 11. digitalcommons.unl.edu [digitalcommons.unl.edu]
- 12. researchgate.net [researchgate.net]
- 13. Archaeobotanical and isotopic analyses of waterlogged remains from the Neolithic pile-dwelling site of Zug-Riedmatt (Switzerland): Resilience strategies of a plant economy in a changing local environment - PMC [pmc.ncbi.nlm.nih.gov]
- 14. SATRA TM219: Water absorption of leather - Kubelka method [satra.com]
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